

In-Depth Technical Guide: SAG Dihydrochloride

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Compound of Interest

Compound Name: SAG dihydrochloride

Cat. No.: B10824570

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This technical guide provides a comprehensive overview of **SAG dihydrochloride**, a potent small-molecule agonist of the Smoothed (Smo) receptor and a key activator of the Hedgehog (Hh) signaling pathway. This document details its mechanism of action, provides quantitative data, outlines experimental protocols, and visualizes critical pathways and workflows.

Core Compound Information

SAG dihydrochloride is a cell-permeable chlorobenzothiophene compound that modulates the Hedgehog signaling pathway. It is the water-soluble dihydrochloride salt of SAG.

Identifier	Value	Source
CAS Number	2702366-44-5	[1]
Parent (Free Base) CAS	912545-86-9	[2] [3] [4]
Alternative Free Base CAS	364590-63-6	
Molecular Formula	C ₂₈ H ₂₈ ClN ₃ OS · 2HCl	
Molecular Weight	562.98 g/mol	

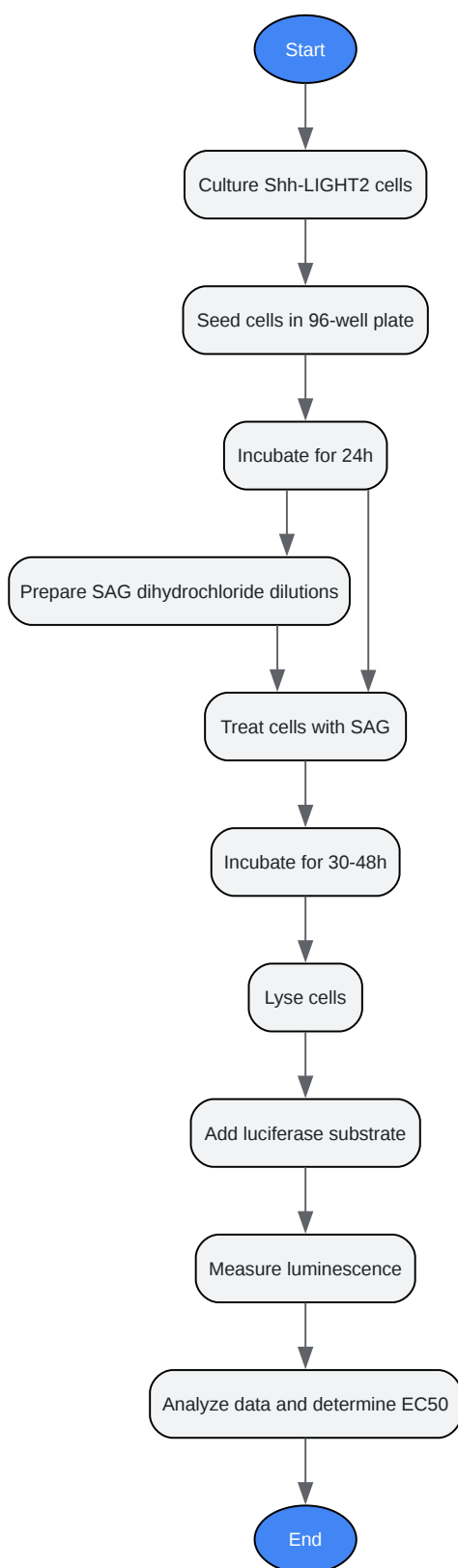
Mechanism of Action: Hedgehog Signaling Pathway Activation

SAG dihydrochloride functions as a direct agonist of the Smoothened (Smo) receptor, a G protein-coupled receptor that is a central component of the Hedgehog signaling pathway. In the absence of a Hedgehog ligand (like Sonic Hedgehog, Shh), the receptor Patched (Ptch) tonically inhibits Smo, preventing downstream signal transduction.

The binding of SAG to the heptahelical bundle of Smo alleviates this inhibition, initiating the signaling cascade. This activation occurs independently of Ptch proteins. Activated Smo translocates to the primary cilium, leading to a signaling cascade that ultimately results in the activation of GLI family transcription factors. These transcription factors then move to the nucleus to regulate the expression of Hh target genes. SAG has been shown to counteract the inhibitory effects of cyclopamine on Smo.

Research also suggests that SAG can activate non-canonical, GLI-independent Hedgehog signaling pathways.

Signaling Pathway Diagram



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